An In-depth Technical Guide to the Synthesis of Functionalized Dihydro-1H-pyrrolizines

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Compound of Interest

Compound Name:	*1H-pyrrolizine*
CAS No.:	*251-59-2*
Cat. No.:	*B1244413*

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide provides a comprehensive overview of the core synthetic strategies for constructing functionalized dihydro-**1H-pyrrolizine** scaffolds, a crucial heterocyclic motif in medicinal chemistry. The pyrrolizine core is present in numerous natural products and synthetic compounds exhibiting a wide range of biological activities, including anti-inflammatory, anticancer, and antimicrobial properties.[1][2][3] This document details key synthetic methodologies, presents quantitative data in structured tables, provides explicit experimental protocols, and visualizes reaction pathways and workflows.

Synthesis via [3+2] Cycloaddition Reactions of Azomethine Ylides

The [3+2] cycloaddition reaction of azomethine ylides with various dipolarophiles is a powerful and widely employed method for the synthesis of pyrrolidine-containing heterocycles, including dihydro-**1H-pyrrolizine**s.[1][4][5] This approach often involves the in situ generation of the azomethine ylide from the condensation of an α-amino acid, such as proline or sarcosine, with a carbonyl compound, typically followed by decarboxylation.[1][2]

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General Reaction Scheme & Mechanism

A common strategy involves the reaction of an α-amino acid with ninhydrin to generate an azomethine ylide. This intermediate then undergoes a 1,3-dipolar cycloaddition with a dipolarophile, such as a dialkyl acetylenedicarboxylate, to yield the functionalized dihydro-**1H-pyrrolizine** core.

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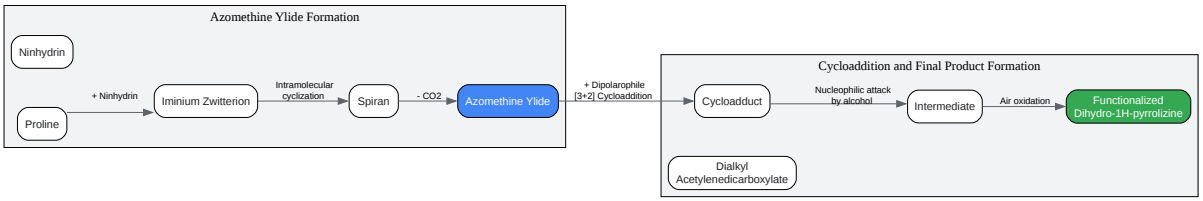

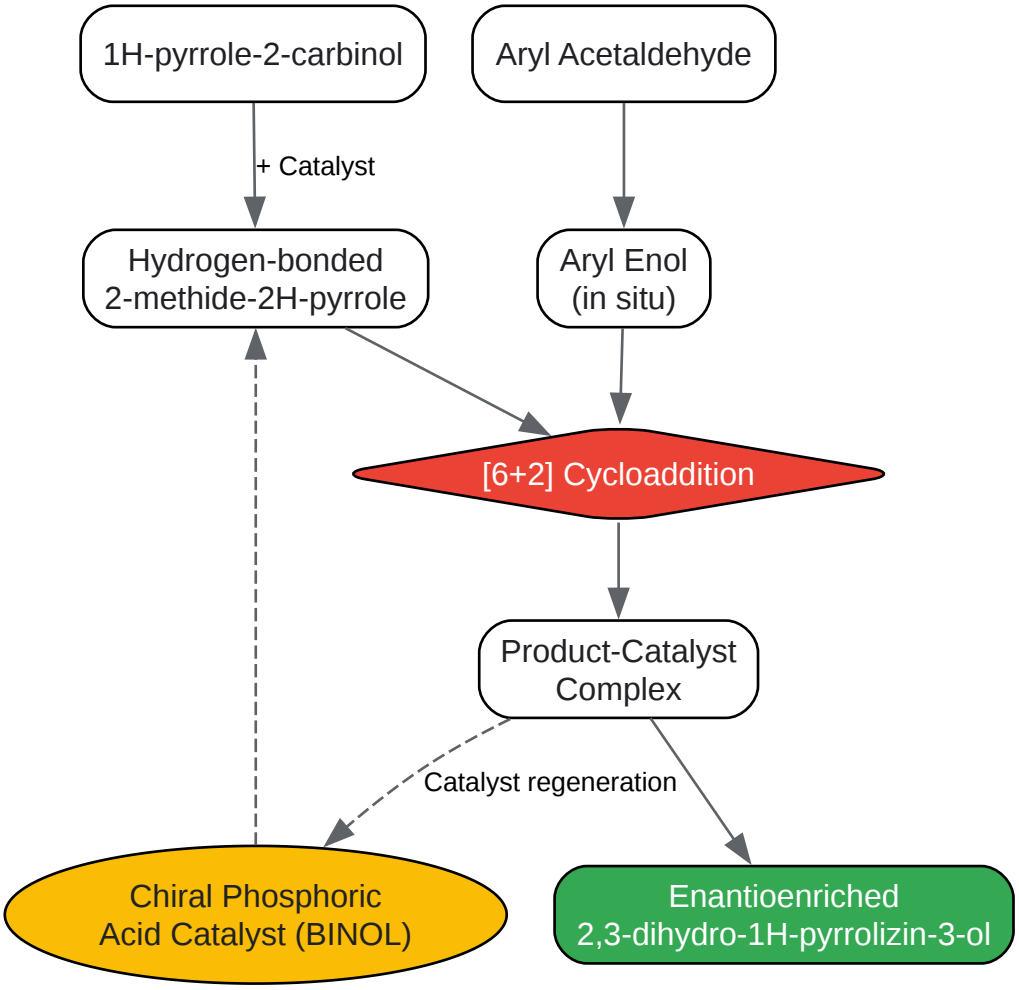

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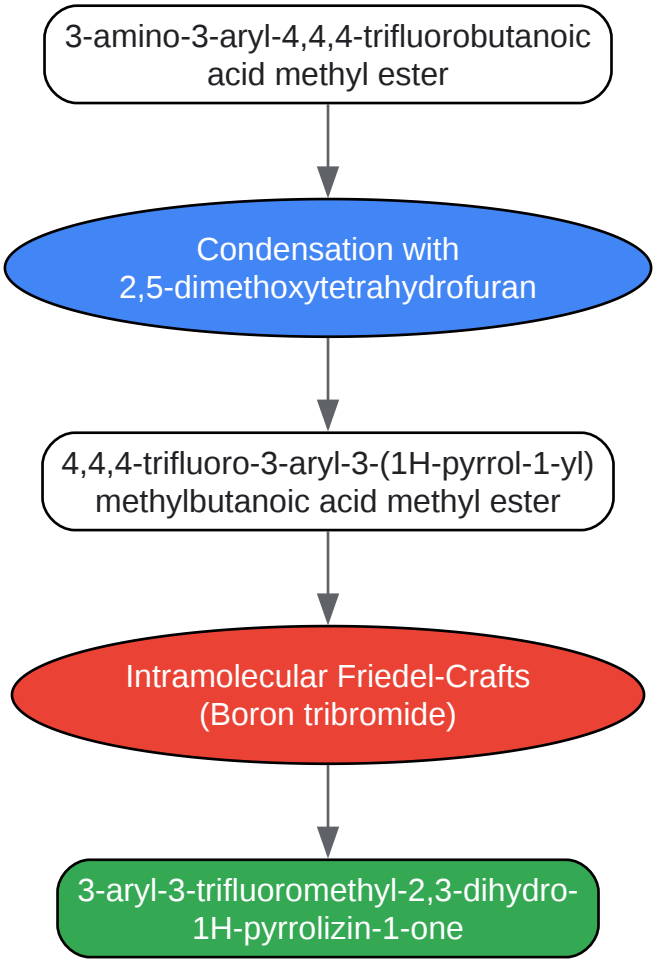

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